

Morpholino Oligo Solubility: Technical Support Center

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Compound of Interest

Compound Name: 7'-O-DMT-morpholino thymine

Cat. No.: B12400484

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This technical support center provides troubleshooting guidance and frequently asked questions to help researchers overcome solubility issues with Morpholino oligos.

Troubleshooting Guide: Morpholino Solubility Issues

This guide addresses common problems encountered when dissolving and handling Morpholino oligos.

1. Question: My Morpholino oligo is not dissolving in water. What should I do?

Answer:

If you are experiencing difficulty dissolving your Morpholino oligo in sterile, nuclease-free water, follow these steps:

- **Heating:** Gently heat the solution at 65°C for 5-10 minutes. Morpholinos are stable at this temperature, and it can significantly aid dissolution.

- Vortexing: After heating, vortex the tube for 30 seconds to 1 minute to mechanically aid dissolution.
- Repeat: If the oligo is still not fully dissolved, repeat the heating and vortexing steps.
- Patience: Some sequences, particularly those with high purine content, may require more time to dissolve completely.

Experimental Protocol: Standard Dissolution of Morpholino Oligos

- Centrifuge the tube containing the lyophilized Morpholino oligo to ensure the pellet is at the bottom.
- Add the required volume of sterile, nuclease-free water to achieve the desired stock concentration (typically 1-2 mM).
- Let the oligo sit in the water for a few minutes at room temperature.
- Vortex the tube for 30 seconds.
- If not fully dissolved, incubate at 65°C for 5-10 minutes.
- Vortex again for 30 seconds.
- Visually inspect the solution to ensure no particulates are present.

2. Question: My Morpholino oligo precipitated out of solution after storage. How can I redissolve it?

Answer:

Precipitation upon storage, especially at low temperatures, can occur. To redissolve your Morpholino oligo:

- Bring the tube to room temperature.
- Heat the solution at 65°C for 5-10 minutes.

- Vortex thoroughly.
- If the precipitate persists, consider diluting the stock solution to a lower concentration.

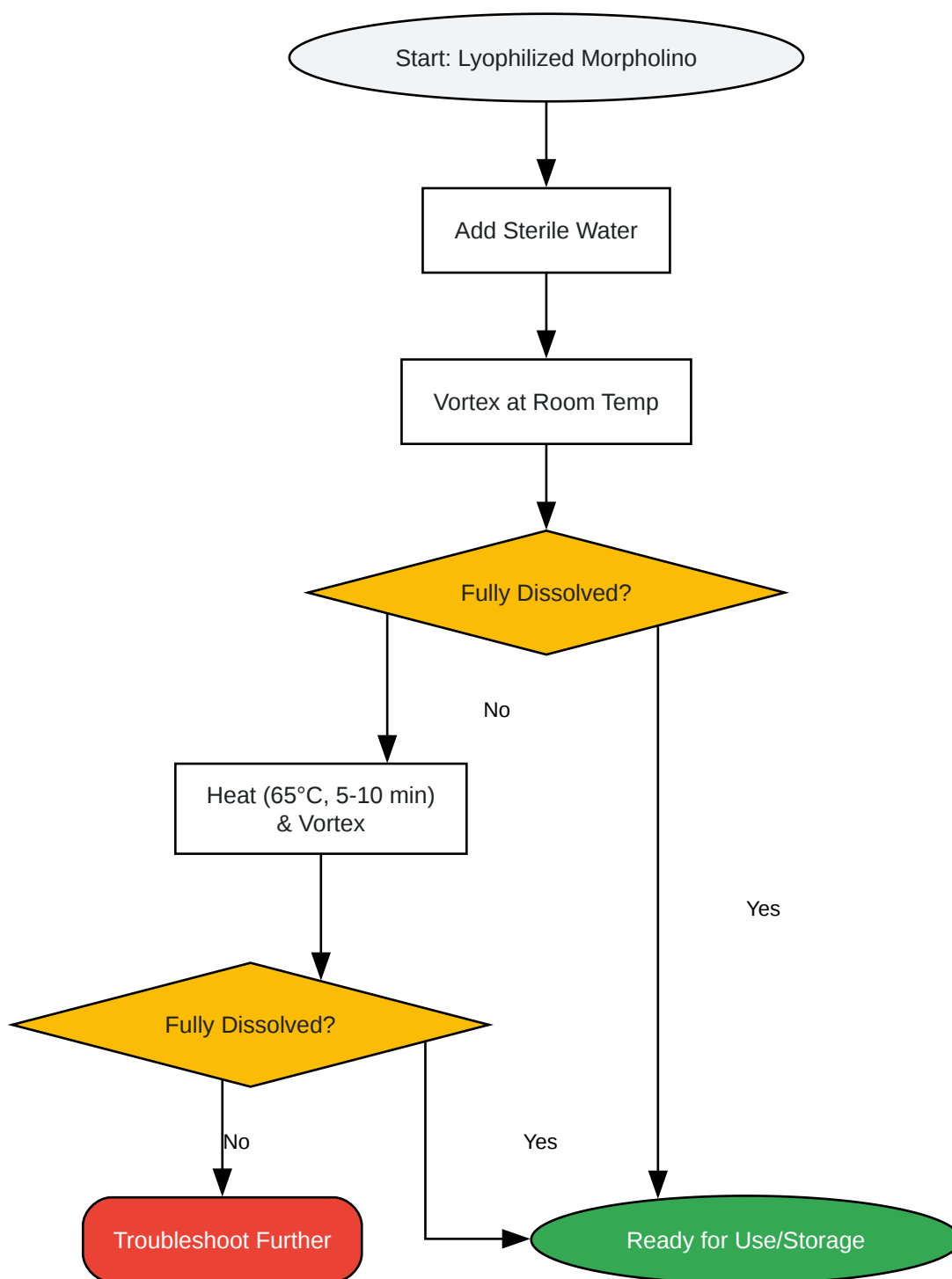
3. Question: I am working with a particularly difficult-to-dissolve Morpholino sequence. Are there alternative solvents?

Answer:

While sterile water is the recommended solvent, for exceptionally challenging sequences, you can consider the following, though they may not be suitable for all delivery methods:

- Slightly Alkaline Buffer: A buffer with a pH of 8.0-8.5 can sometimes improve solubility. However, ensure this is compatible with your downstream application.
- Low Salt Concentration: In some cases, a very low concentration of a non-interfering salt may help, but this should be approached with caution as it can affect delivery efficiency.

Troubleshooting Workflow



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Caption: Workflow for dissolving Morpholino oligos.

Frequently Asked Questions (FAQs)

Q1: What is the recommended stock concentration for Morpholino oligos?

A1: A stock concentration of 1-2 mM in sterile, nuclease-free water is generally recommended. Higher concentrations may increase the risk of solubility issues.

Q2: How should I store my Morpholino oligo stock solution?

A2: For long-term storage, aliquoting your stock solution and storing it at -20°C is recommended. For short-term use, 4°C is acceptable. Avoid repeated freeze-thaw cycles.

Q3: Does the sequence of my Morpholino affect its solubility?

A3: Yes, the nucleotide sequence can impact solubility. Sequences with a high percentage of guanine (G) residues may be more prone to forming G-quadruplexes or other secondary structures that can hinder dissolution.

Q4: Can I use buffers other than water to dissolve my Morpholino?

A4: While water is the primary recommendation, if you must use a buffer, ensure it is sterile, nuclease-free, and compatible with your delivery system and biological model. For example, some researchers use 1x Danieau buffer for microinjections in zebrafish.

Solvent and Temperature Recommendations

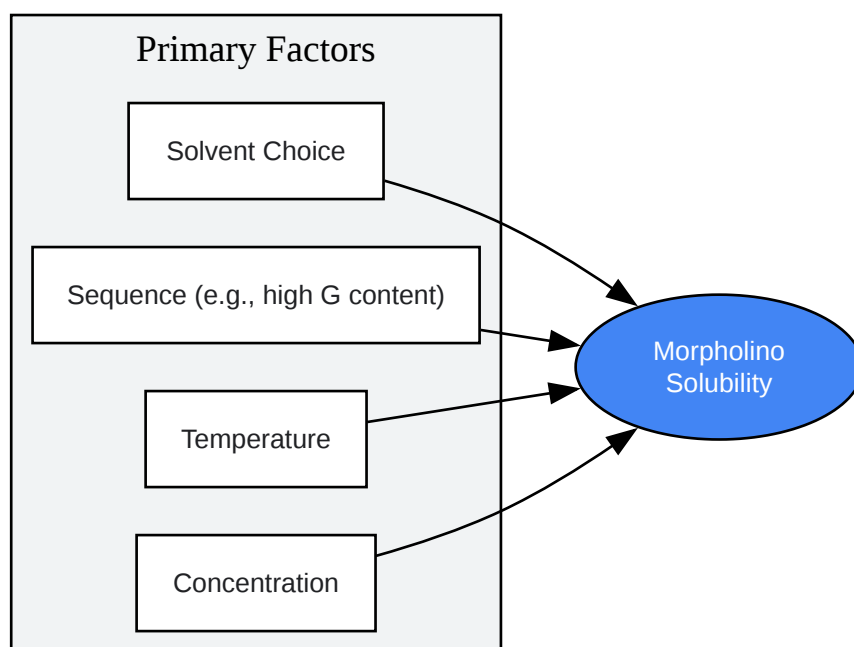
Parameter	Recommendation	Notes
Primary Solvent	Sterile, Nuclease-Free Water	The standard and most recommended solvent.
Working Concentration	1-2 mM	Higher concentrations risk precipitation.
Dissolution Temperature	65°C	Aids in dissolving difficult oligos.
Storage Temperature	-20°C (Long-term) / 4°C (Short-term)	Aliquot to avoid freeze-thaw cycles.

Experimental Protocol: Quality Control Check for Dissolved Morpholinos

After dissolution, it is good practice to confirm the concentration and integrity of your Morpholino stock.

- Spectrophotometry:
 - Dilute an aliquot of your stock solution in sterile water to a concentration within the linear range of your spectrophotometer (e.g., 1:50 or 1:100 dilution).
 - Measure the absorbance at 260 nm (A260).
 - Calculate the concentration using the oligo-specific extinction coefficient provided on the technical data sheet.
 - $\text{Concentration } (\mu\text{M}) = (\text{A260} / \text{Extinction Coefficient}) * \text{Dilution Factor} * 1,000,000$
- Gel Electrophoresis (Optional Integrity Check):
 - Prepare a 15-20% polyacrylamide gel with 7M urea.
 - Load a small amount of your Morpholino stock.
 - Run the gel until the bromophenol blue tracking dye is near the bottom.
 - Stain the gel with a suitable nucleic acid stain (e.g., SYBR Gold) and visualize. A single, sharp band indicates the integrity of the oligo.

Logical Relationship of Factors Affecting Solubility



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Caption: Key factors influencing Morpholino oligo solubility.

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